

Furaltadone in Food-Producing Animals: A Comprehensive Technical Guide on its Banned Status

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Compound of Interest

Compound Name: *Furaltadone*

Cat. No.: *B1232739*

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Executive Summary

Furaltadone, a synthetic nitrofurantoin antibiotic, was once utilized in veterinary medicine to treat and prevent bacterial and protozoan infections in food-producing animals. However, due to significant concerns regarding its carcinogenicity and the persistence of its residues in edible tissues, its use in animals intended for human consumption has been widely prohibited by regulatory agencies across the globe. This technical guide provides an in-depth overview of the banned status of **furaltadone**, detailing the regulatory landscape, the scientific rationale for its prohibition based on toxicological evidence, its metabolic fate in animals, and the analytical methodologies employed for residue detection.

Regulatory Prohibitions of Furaltadone

The use of **furaltadone** in food-producing animals is prohibited in numerous countries and regions due to the potential risks to human health. Regulatory bodies have concluded that a safe level of **furaltadone** residues in food cannot be established.

Regulatory Body	Jurisdiction	Regulation/Decision	Year of Ban/Restriction	Key Provisions
European Medicines Agency (EMA)	European Union	Council Regulation (EEC) No 2377/90; Commission Regulation (EU) No 37/2010	1993	Furaltadone is listed in Annex IV of Regulation (EEC) No 2377/90 (now Table 2 of Regulation (EU) No 37/2010), which includes substances for which no maximum residue limit (MRL) can be established. This effectively bans its use in food-producing animals. ^{[1][2]}
U.S. Food and Drug Administration (FDA)	United States	Animal Medicinal Drug Use Clarification Act (AMDUCA)	1992 (other nitrofurans)	While a specific date for furaltadone is less clear, the FDA withdrew approval for all nitrofurans for use in food-producing animals due to carcinogenicity concerns. Their extra-label use is prohibited.

Ministry of Agriculture and Rural Affairs	China	Announcement No. 193	2002	Prohibits the use of furaltadone and other nitrofurans in all food-producing animals.[3]
Australian Pesticides and Veterinary Medicines Authority (APVMA)	Australia	1992	The use of nitrofurans, including furaltadone, in food-producing animals is not permitted.[4]	
Health Canada	Canada	Food and Drug Regulations	1997	5-nitrofurantoin compounds are banned for use in any food-producing animal.[5]
Ministry of Agriculture, Livestock and Food Supply (MAPA)	Brazil	2018 (general antimicrobials)	Brazil has moved to ban the use of antimicrobials as growth promoters in animal feed. Specific regulations target the prohibition of nitrofurans.[6]	
Ministry of Agriculture, Forestry and Fisheries (MAFF)	Japan	Japan has a stringent system for veterinary drug residues and does not permit the use of		

unauthorized
substances like
furaltadone in
food-producing
animals.[7]

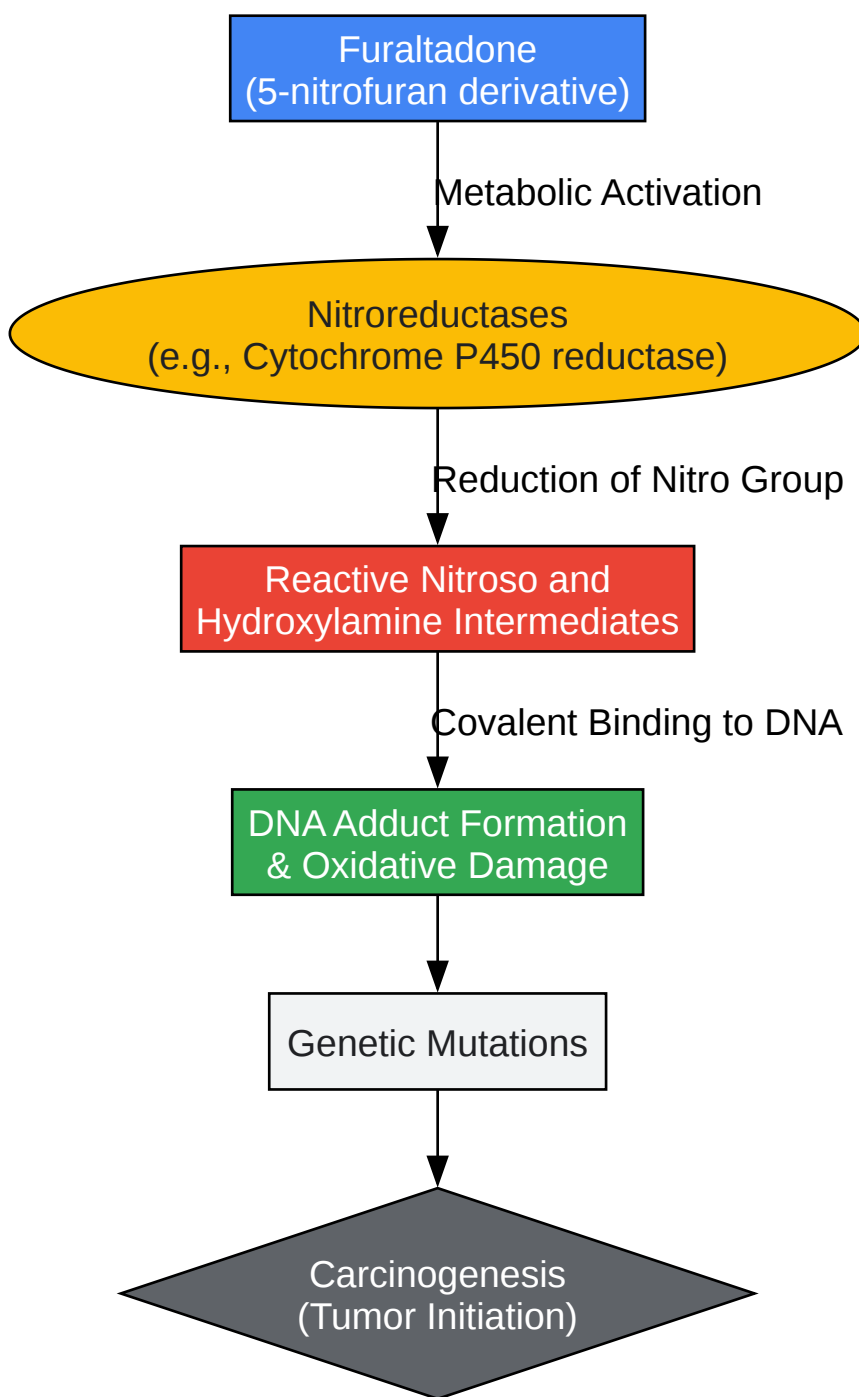
Toxicological Profile and Rationale for Prohibition

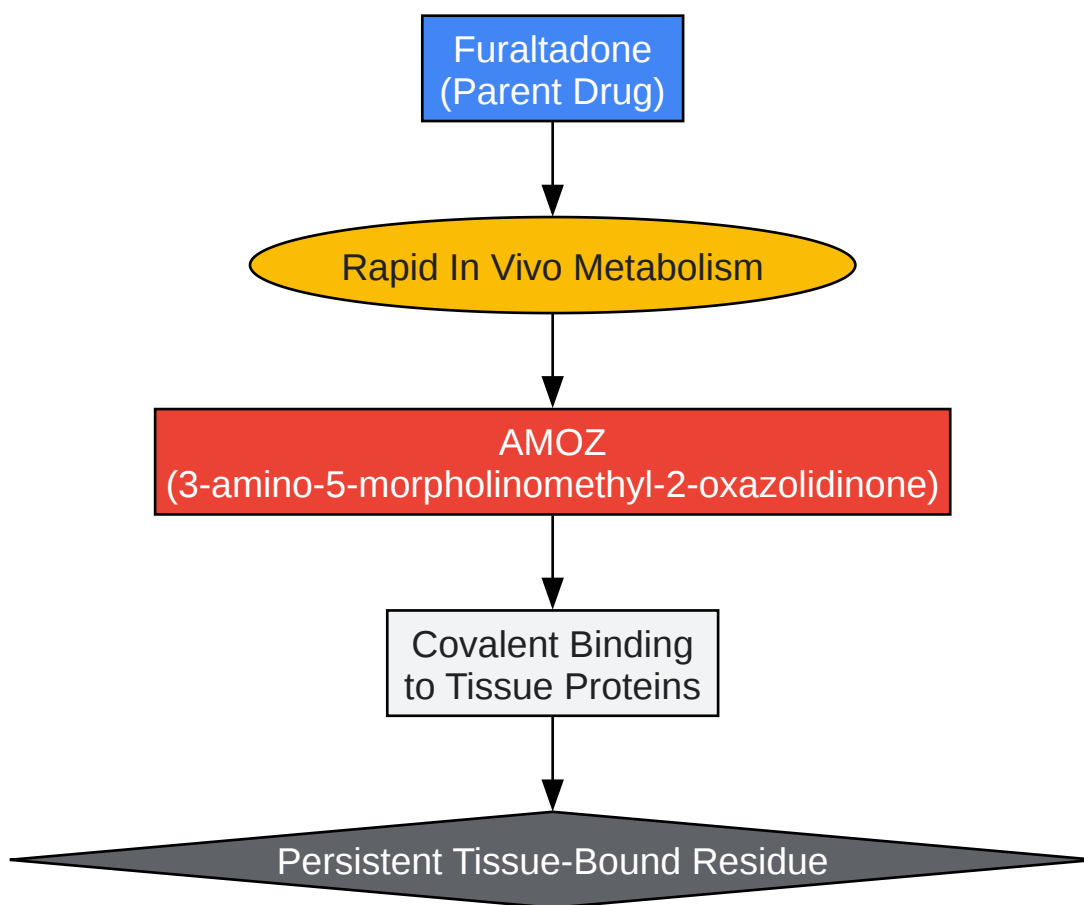
The primary driver for the global ban on **furaltadone** is its toxicological profile, particularly its genotoxic and carcinogenic properties.

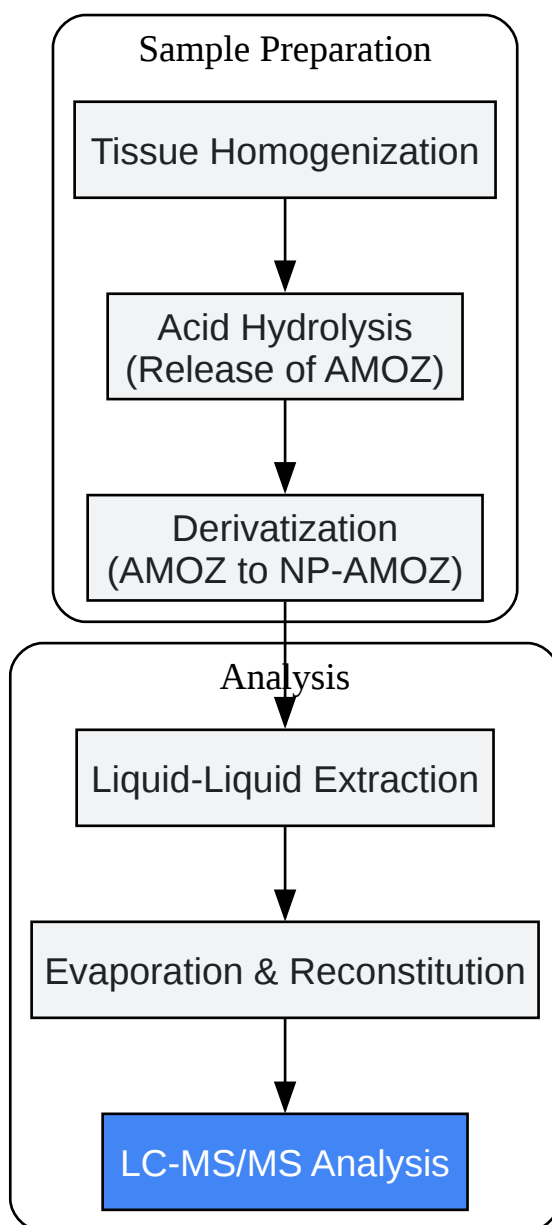
Carcinogenicity and Mutagenicity

Studies have demonstrated that **furaltadone** and its metabolites can cause cancer and damage DNA.[3] The International Agency for Research on Cancer (IARC) has not specifically classified **furaltadone**, but the nitrofuran class of compounds is recognized for its carcinogenic potential.

The proposed mechanism for its carcinogenicity involves the metabolic activation of the 5-nitro group.







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